

In-depth Technical Guide: 4-ethyl-hex-2-ynal (CAS: 71932-97-3)

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Compound of Interest

Compound Name: Hex-2-ynal, 4-ethyl-

Cat. No.: B15441358

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information for 4-ethyl-hex-2-ynal, a specialized organic compound. Due to the limited public documentation for this specific molecule, this guide focuses on its fundamental properties and provides a general overview of the synthesis and reactivity of related compounds.

Chemical Identity and Properties

4-ethyl-hex-2-ynal is an α,β -unsaturated ynal characterized by an aldehyde functional group conjugated with a carbon-carbon triple bond. Its chemical structure and basic properties are summarized below.

Property	Value	Source
CAS Number	71932-97-3	--INVALID-LINK--
Molecular Formula	C ₈ H ₁₂ O	--INVALID-LINK--
Molecular Weight	124.18 g/mol	--INVALID-LINK--
Density	0.877 g/cm ³	ChemNet
Boiling Point	187.7 °C at 760 mmHg	ChemNet
Refractive Index	1.439	ChemNet
Flash Point	65.4 °C	ChemNet

Spectral Data

Currently, only the mass spectrum for 4-ethyl-hex-2-ynal is publicly available.

- Mass Spectrometry: The mass spectrum (electron ionization) is available on the NIST WebBook, providing information on the fragmentation pattern of the molecule.[\[1\]](#)

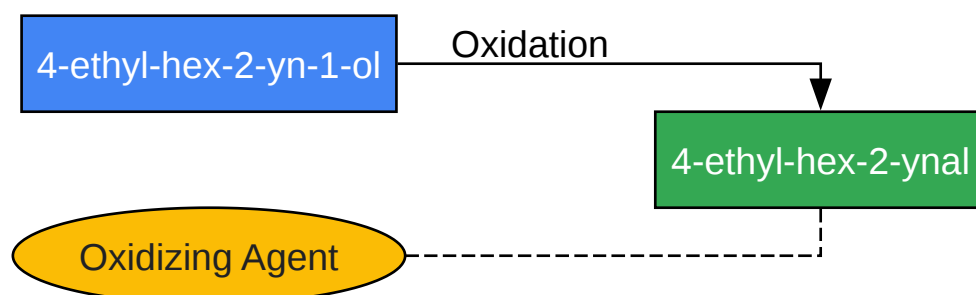
No specific Nuclear Magnetic Resonance (NMR) or Infrared (IR) spectral data for 4-ethyl-hex-2-ynal has been identified in public databases.

Synthesis and Reactivity

Experimental Protocols:

Detailed, specific experimental protocols for the synthesis of 4-ethyl-hex-2-ynal are not readily available in the public domain. However, a general approach to the synthesis of α,β -unsaturated ynals can be conceptualized based on established organic chemistry methodologies.

A potential synthetic pathway could involve the oxidation of the corresponding propargyl alcohol. This is a common method for the preparation of ynals.



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A general synthetic approach to ynals.

General Reactivity of Ynals:

Ynals are versatile intermediates in organic synthesis. Their reactivity is characterized by the electrophilic nature of both the carbonyl carbon and the β -carbon of the alkyne. They can undergo a variety of transformations, including:

- **Nucleophilic Addition:** Nucleophiles can attack the carbonyl group or undergo conjugate addition to the β -carbon.
- **Cycloaddition Reactions:** The activated alkyne can participate in various cycloaddition reactions.
- **Reductive Coupling:** Ynals can be employed in reductive coupling reactions to form macrocycles.^[2]

Supplier Information

A direct commercial supplier for 4-ethyl-hex-2-ynal with CAS number 71932-97-3 could not be definitively identified through publicly available chemical supplier databases. This suggests that the compound may be a niche research chemical that is not readily available for purchase and may require custom synthesis.

Biological Activity and Signaling Pathways

There is currently no information available in the scientific literature to suggest that 4-ethyl-hex-2-ynal is involved in any biological signaling pathways or possesses any specific biological

activity. Its primary relevance is likely within the field of synthetic organic chemistry as a building block or intermediate.

Disclaimer: The information provided in this guide is based on a comprehensive search of publicly available data. The absence of certain information, such as detailed experimental protocols and supplier details, indicates a lack of public documentation for this specific compound. Researchers interested in 4-ethyl-hex-2-ynal may need to resort to custom synthesis and perform their own analytical characterization.

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References

- 1. Covalent Modifiers: A Chemical Perspective on the Reactivity of α,β -Unsaturated Carbonyls with Thiols via Hetero-Michael Addition Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. α -Functionally Substituted α,β -Unsaturated Aldehydes as Fine Chemicals Reagents: Synthesis and Application - PMC [pmc.ncbi.nlm.nih.gov]
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